

Shatavarin IV IR mass spectroscopy characterization data

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Compound Focus: Shatavarin IV

CAS No.: 84633-34-1

Cat. No.: S595818

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Chemical Identity & Structural Data

For a foundational understanding, here are the core chemical identifiers and structural details of **Shatavarin IV**.

Property	Description
IUPAC Name	(3β,5β,25S)-Spirostan-3-yl O-6-deoxy-α-L-mannopyranosyl-(1 → 4)-O-[β-D-glucopyranosyl-(1 → 2)]-β-D-glucopyranoside [1]
Synonyms	Asparanin B, Curillin H [1]
CAS Registry Number	84633-34-1 [1] [2]
Chemical Formula	C ₄₅ H ₇₄ O ₁₇ [2] [3]
Molecular Weight	887.06 g/mol [3]
Canonical SMILES	<chem>C[C@H]1CC[C@@]2(OC1)O[C@H]3C[C@H]4[C@@H]5CC[C@@H]6CC@H[C@H]5CC[C@]4(C)[C@H]3[C@@H]2C)O[C@@H]7OC@HC@@HC@HC@@H[C@H]8O)C@H[C@H]7O[C@@H]9OC@HC@@HC@H[C@H]9O</chem> [1]

Analytical Protocols & Characterization Data

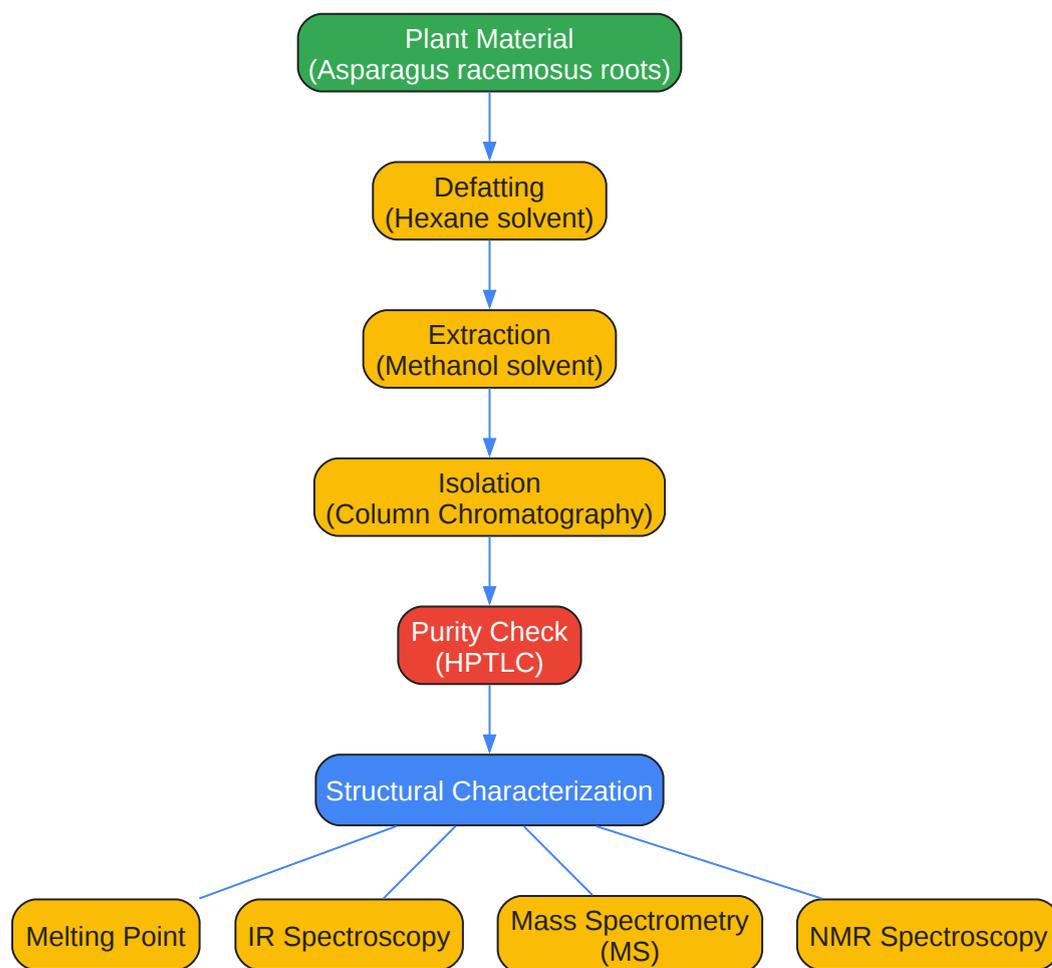
The following tables detail the experimental methodologies and findings related to the isolation and characterization of **Shatavarin IV**.

Isolation and Purity Assessment

Aspect	Experimental Details
Source Material	Roots of <i>Asparagus racemosus</i> Willd. [4]

Aspect	Experimental Details
Extraction	Dried root powder defatted with hexane, then extracted with methanol [4].
Isolation	Methanolic extract subjected to column chromatography [4].
Purity Analysis	High-Performance Thin Layer Chromatography (HPTLC) [4].
Critical Parameter	Isolation is affected by atmospheric temperature. Maximum yield and purity (401.1 mg from 250g powder, 66% purity) were achieved at 17-22 °C [4].
Commercial Purity	≥85.0% (HPLC) and 99.83% are available as analytical standards [1] [3].

The workflow below summarizes the key stages in the isolation and characterization of **Shatavarin IV**.



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Shatavarin IV isolation and characterization workflow.

Spectroscopic and Spectrometric Characterization

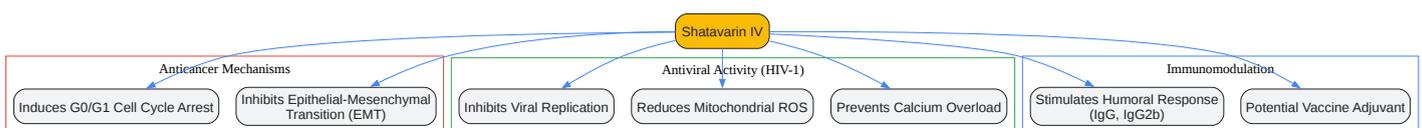
Method	Key Details & Applications
Infrared (IR) Spectroscopy	Used for identification of the isolated compound alongside melting point and Mass analysis [4].
Mass Spectrometry (MS)	Electrospray Ionization (ESI-MS/MS): Used for quantification in complex samples with an LOD of 2.5 ng/mL [5]. Also used to confirm molecular structure [6].
Nuclear Magnetic Resonance (NMR)	Extensive spectroscopic analyses including NMR were used to confirm the structure of isolated Shatavarin-IV [6].
HPLC/Tandem MS	Validated Method: Isocratic elution (Water-Acetonitrile, 0.1% Acetic acid). Column: Luna C18. Flow Rate: 0.8 mL/min. Linear Range: 7.5-254 ng/mL. Used for QC of dietary supplements [5].

Biological Activity & Research Applications

Shatavarin IV exhibits a range of significant biological activities, as summarized in the table below.

Biological Activity	Research Findings
Anticancer Agent	Induces G0/G1 phase cell cycle arrest and inhibits Epithelial-to-Mesenchymal Transition (EMT) in gastric cancer (AGS) cells under hyperglycemic conditions [7]. Shows activity against breast, colorectal, and renal cancer cell lines [7]. Elicits lifespan extension and alleviates Parkinsonism in <i>C. elegans</i> [3].
Antiviral Activity	Inhibits HIV-1 replication and ameliorates HIV-1-induced mitochondrial dysfunction (oxidative stress, calcium overload) in vitro [8].
Immunological Adjuvant	Safe up to 0.1 mg in mice and elicits IgG and IgG2b humoral immune responses against <i>S. aureus</i> bacterin, though cell-mediated response is lesser than commercial Quil-A saponin [9] [6].
Safety & Toxicology	A <i>Shatavari</i> -based low-alcohol nutraceutical beverage was found safe in acute and subacute toxicity studies in mice, showing no adverse effects or mortality [10].

The diagram below illustrates the multi-faceted biological mechanisms of action of **Shatavarin IV** based on recent research.



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Multifaceted biological mechanisms of Shatavarin IV.

Key Insights for Researchers

- **Characterization Gap:** The most significant gap in the available literature is the lack of specific IR spectral data (e.g., characteristic peak values). Your research may require primary literature search for full spectroscopic papers or analysis of a commercially available standard.
- **Isolation Critical Factor:** The finding that **lower temperatures (17-22 °C)** are critical for obtaining higher yield and purity during isolation is a vital practical consideration for reproducing the protocol [4].
- **Analytical Standard Availability:** The commercial availability of **Shatavarin IV** as an analytical standard [1] [3] is a key resource for developing and validating in-house quantitative methods, such as the HPLC/tandem MS protocol described in [5].

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